

Spectroscopic Analysis of 1,2-Diethylbenzene: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Diethylbenzene

Cat. No.: B1164900

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This guide provides a comprehensive overview of the spectroscopic data for **1,2-Diethylbenzene** (o-diethylbenzene), a colorless aromatic hydrocarbon. The information presented is intended for researchers, scientists, and professionals in drug development and chemical analysis, offering a detailed examination of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics.

Molecular Structure and Properties

- Chemical Formula: C₁₀H₁₄
- Molecular Weight: 134.22 g/mol [1][2][3][4]
- CAS Number: 135-01-3[1][2][3][4]
- Appearance: Colorless liquid[5]
- Boiling Point: 183 °C
- Density: 0.88 g/mL at 25 °C

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound. For **1,2-diethylbenzene**, both ¹H and ¹³C NMR are used to characterize the arrangement of hydrogen and carbon atoms.

¹H NMR Spectroscopy

The ¹H NMR spectrum of **1,2-diethylbenzene** is characterized by signals corresponding to the aromatic protons and the protons of the two ethyl groups. Due to the symmetry of the molecule, the four aromatic protons are chemically non-equivalent and appear as a multiplet. The ethyl groups give rise to a quartet and a triplet.

Table 1: ¹H NMR Spectroscopic Data for **1,2-Diethylbenzene**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.15	Multiplet	4H	Aromatic (C_6H_4)
2.65	Quartet	4H	Methylene ($-CH_2$)
1.20	Triplet	6H	Methyl ($-CH_3$)

(Data recorded in
 $CDCl_3$ at 90 MHz)[5]
[6]

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information on the different carbon environments within the molecule. Due to molecular symmetry, **1,2-diethylbenzene** exhibits four distinct signals in its ¹³C NMR spectrum.

Table 2: ¹³C NMR Spectroscopic Data for **1,2-Diethylbenzene**

Chemical Shift (δ) ppm	Assignment
141.8	Aromatic (C-1, C-2)
127.8	Aromatic (C-3, C-6)
125.6	Aromatic (C-4, C-5)
26.0	Methylene (-CH ₂)
15.9	Methyl (-CH ₃)

(Data recorded in CDCl₃ at 90 MHz)[\[5\]](#)[\[7\]](#)

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of **1,2-diethylbenzene** shows characteristic peaks for aromatic C-H stretching, aliphatic C-H stretching, and aromatic C=C bending vibrations.

Table 3: Key IR Absorption Bands for **1,2-Diethylbenzene**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3050 - 3010	Medium	Aromatic C-H Stretching
2965 - 2850	Strong	Aliphatic C-H Stretching (in -CH ₂ - and -CH ₃)
~1600, ~1480	Medium	Aromatic C=C Ring Stretching
~1465	Medium	-CH ₂ - Bending (Scissoring)
~750	Strong	Aromatic C-H Out-of-Plane Bending (ortho-subst.)

(Spectrum of neat liquid film)[\[2\]](#)
[\[5\]](#)[\[8\]](#)

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions. The electron ionization (EI) mass spectrum of **1,2-diethylbenzene** provides information about its molecular weight and fragmentation pattern.

The molecular ion peak (M^+) is observed at $m/z = 134$, corresponding to the molecular weight of the compound.[1][8] The most abundant fragment (base peak) is typically observed at $m/z = 119$, resulting from the loss of a methyl group (-CH₃).

Table 4: Major Fragments in the EI-Mass Spectrum of **1,2-Diethylbenzene**

Mass-to-Charge Ratio (m/z)	Relative Intensity (%)	Assignment
134	~30	[C ₁₀ H ₁₄] ⁺ (Molecular Ion)
119	100	[C ₉ H ₁₁] ⁺ (Base Peak)
105	~40	[C ₈ H ₉] ⁺
91	~35	[C ₇ H ₇] ⁺ (Tropylium ion)

(Data from Electron Ionization
Mass Spectrometry)[1][9]

Experimental Protocols

The following sections detail the generalized methodologies for acquiring the spectroscopic data presented.

NMR Sample Preparation and Acquisition

- Sample Preparation: Approximately 5-20 mg of **1,2-diethylbenzene** for ¹H NMR or 20-50 mg for ¹³C NMR is accurately weighed and dissolved in about 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl₃) in a clean vial.[10] The solution is then transferred into a 5 mm NMR tube using a pipette, ensuring the liquid height is approximately 4-5 cm.[10][11] The tube is capped securely.
- Instrument Setup: The NMR tube is placed in a spinner turbine and inserted into the NMR spectrometer.

- Data Acquisition: The experiment begins with locking onto the deuterium signal of the solvent to stabilize the magnetic field, followed by shimming to optimize the field homogeneity.[10] The probe is tuned to the appropriate nucleus (¹H or ¹³C).[10] Standard pulse sequences are used to acquire the Free Induction Decay (FID), which is then Fourier transformed to obtain the NMR spectrum.

IR Spectrum Acquisition (Neat Liquid)

- Sample Preparation: A single drop of pure ("neat") **1,2-diethylbenzene** is placed onto the center of a clean, dry salt plate (e.g., NaCl or KBr).[12][13] A second salt plate is carefully placed on top to create a thin, uniform liquid film between the plates.[13][14]
- Instrument Setup: The "sandwich" of salt plates is mounted in the sample holder of the FTIR spectrometer.[12]
- Data Acquisition: A background spectrum of the empty instrument is first collected. Then, the sample spectrum is recorded.[15] The final spectrum is presented in terms of transmittance or absorbance versus wavenumber. The salt plates are cleaned with a dry solvent like acetone after use.[13]

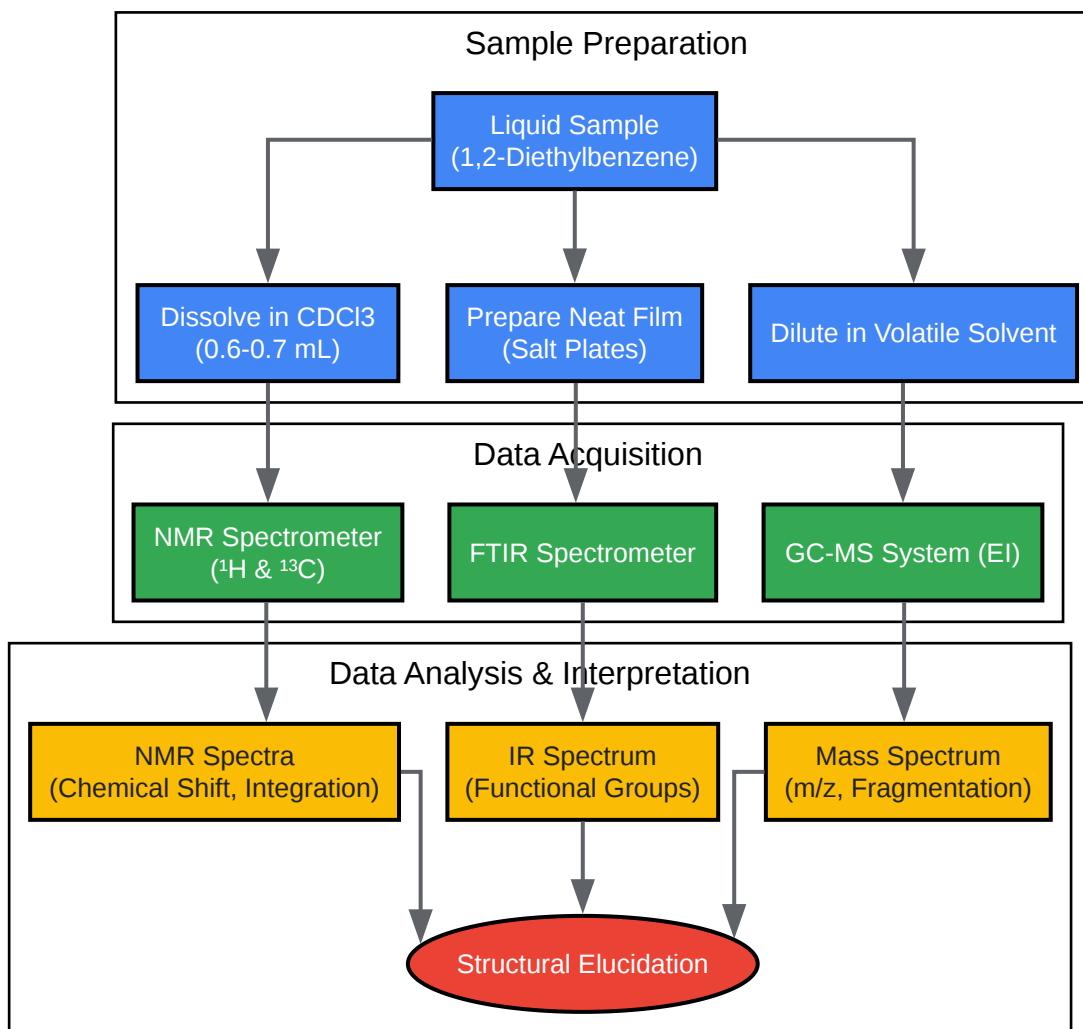
Mass Spectrum Acquisition (GC-MS with Electron Ionization)

- Sample Preparation: A dilute solution of **1,2-diethylbenzene** is prepared in a volatile organic solvent (e.g., methanol or acetonitrile). The typical concentration is in the range of 1-100 µg/mL.[16] If necessary, the solution is filtered to remove any particulates.[16]
- Instrument Setup: The sample is introduced into the Gas Chromatograph (GC) inlet. The GC column separates the components of the sample before they enter the mass spectrometer.
- Ionization and Analysis: As the **1,2-diethylbenzene** elutes from the GC column, it enters the ion source of the mass spectrometer. In the source, it is bombarded with a beam of high-energy electrons (typically 70 eV), causing ionization and fragmentation. The resulting positively charged ions are accelerated and separated by the mass analyzer based on their mass-to-charge (m/z) ratio.[17] A detector measures the abundance of each ion, generating the mass spectrum.

Visualization of Analytical Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a liquid organic compound such as **1,2-Diethylbenzene**.

General Workflow for Spectroscopic Analysis of 1,2-Diethylbenzene



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Caption: Workflow for Spectroscopic Analysis of **1,2-Diethylbenzene**.

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